

# An In-depth Technical Guide to the Physicochemical Properties of Ditridecylamine

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## Compound of Interest

Compound Name: Ditridecylamine

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## Introduction

**Ditridecylamine**, a secondary amine with the chemical formula  $C_{26}H_{55}N$ , is a lipophilic long-chain dialkylamine.<sup>[1]</sup> It is characterized by its high molecular weight and immiscibility with water.<sup>[1]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **Ditridecylamine**, detailed experimental protocols for their determination, and a visualization of its application in solvent extraction processes. The information presented herein is curated for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this compound.

## Physicochemical Properties of Ditridecylamine

The physicochemical properties of **Ditridecylamine** are summarized in the table below. It is important to note the distinction between experimentally determined and computationally estimated values, as this can account for variations in the reported data. The isomeric composition of the sample can also influence these properties.<sup>[2]</sup>

Property	Value	Source/Comments
Molecular Formula	C <sub>26</sub> H <sub>55</sub> N	[3][4][5]
Molecular Weight	381.72 g/mol	[3][4][5][6]
Physical Description	Colorless to yellow liquid with an amine-like, unpleasant odor.	[4][7][8]
Melting Point	-45 °C (Experimental)	[2][7][9]
56.5 °C (Computed)	[2][3]	
Boiling Point	220 - 240 °C at 10 mbar (Experimental)	[7][9]
461.8 °C at 760 mmHg (Computed)	[2][3]	
Density	0.836 g/cm <sup>3</sup> at 20 °C (Experimental)	[6][9][10]
0.818 g/cm <sup>3</sup> (Computed)	[2][3]	
Flash Point	138 °C	[7][10]
162.9 °C	[3]	
Solubility	Immiscible with water.	[1] Soluble in organic solvents. [11]
Vapor Pressure	1.04E-08 mmHg at 25 °C	[3]
LogP (Octanol/Water Partition Coefficient)	9.58890 (Computed)	[2][3]
XLogP3	12 (Computed)	[2][3]
Refractive Index	1.4679 (Estimate)	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]

## Experimental Protocols

The following are detailed methodologies for determining key physicochemical properties of **Ditridecylamine**, based on OECD guidelines for the testing of chemicals.

### Determination of Melting Point/Melting Range (OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.[3][8] For a substance like **Ditridecylamine**, which has a reported experimental melting point of -45 °C, a method suitable for low temperatures is required.

Method: Differential Scanning Calorimetry (DSC)

- Principle: DSC measures the difference in heat flow between the sample and a reference as a function of temperature. A phase transition, such as melting, results in an endothermic peak.
- Apparatus: A differential scanning calorimeter equipped with a cooling system capable of reaching temperatures below -50 °C.
- Procedure:
  - A small, accurately weighed sample of **Ditridecylamine** (typically 1-10 mg) is hermetically sealed in an aluminum pan.
  - An empty sealed pan is used as a reference.
  - The sample and reference are placed in the DSC cell.
  - The cell is cooled to a temperature well below the expected melting point (e.g., -70 °C).
  - The temperature is then increased at a constant rate (e.g., 2-10 °C/min).
  - The heat flow to the sample is recorded as a function of temperature.

- The onset and peak of the endothermic melting peak are determined. The melting point is typically reported as the onset temperature.

## Determination of Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[1][4][12]</sup> Given the high boiling point of **Ditridecylamine**, a method that can be performed under reduced pressure is advantageous to prevent decomposition.

Method: Dynamic Method (Vapor Pressure Method)

- Principle: The boiling point is determined by measuring the vapor pressure of the substance at different temperatures. The boiling point at a given pressure is the temperature at which the vapor pressure equals that pressure.
- Apparatus: A suitable apparatus consists of a heated sample vessel equipped with a temperature sensor, a pressure sensor, and a means of regulating the pressure.
- Procedure:
  - A sample of **Ditridecylamine** is placed in the sample vessel.
  - The pressure in the apparatus is reduced to a desired level (e.g., 10 mbar).
  - The sample is heated, and the temperature at which the vapor pressure equals the applied pressure is recorded as the boiling point at that pressure.
  - This process is repeated at several different pressures.
  - The boiling point at standard atmospheric pressure (101.325 kPa) can be extrapolated from the vapor pressure-temperature data.

## Determination of Density (OECD Guideline 109)

Density is the mass per unit volume of a substance.<sup>[6][9][10]</sup> For a liquid like **Ditridecylamine**, several methods are available.

Method: Oscillating Density Meter

- Principle: The natural frequency of a U-shaped tube is measured when it is filled with the sample liquid. The density of the liquid is related to the change in the oscillation frequency.
- Apparatus: An oscillating density meter with a thermostatically controlled sample cell.
- Procedure:
  - The instrument is calibrated using two liquids of known density (e.g., dry air and double-distilled water).
  - The sample cell is thermostatically controlled to the desired temperature (e.g., 20 °C).
  - A sample of **Ditridecylamine** is introduced into the U-shaped tube.
  - The instrument measures the oscillation period, from which the density is calculated.
  - The measurement is repeated to ensure accuracy.

## Application in Solvent Extraction

**Ditridecylamine** is utilized as a solvent extractant, particularly for the separation of metal ions from aqueous solutions.[2] The long alkyl chains contribute to its solubility in organic solvents, making it effective in liquid-liquid extraction processes. The extraction mechanism involves the formation of a complex between the amine and the metal species, which is then soluble in the organic phase.

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